

Technical Support Center: Desacetyl Famciclovir Degradation Product Analysis

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Compound of Interest

Compound Name: Desacetyl Famciclovir

Cat. No.: B193938

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working on the analysis of **Desacetyl Famciclovir** and its degradation products.

Frequently Asked Questions (FAQs)

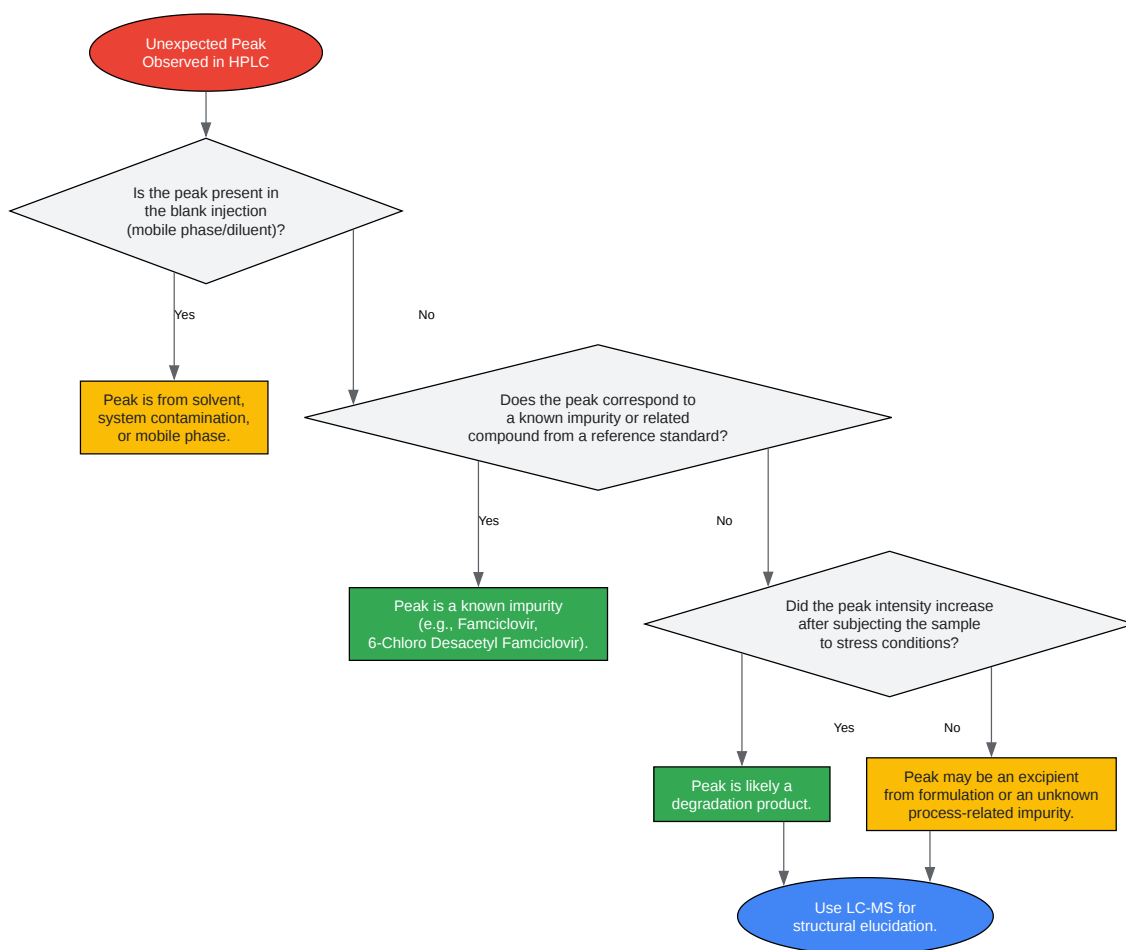
Q1: What is **Desacetyl Famciclovir**?

A1: **Desacetyl Famciclovir** (CAS 104227-88-5) is a key metabolite of the antiviral prodrug Famciclovir.[1][2] Famciclovir is inactive and must be metabolized in the body to its active form, Penciclovir, to exert its antiviral effects.[3] **Desacetyl Famciclovir** is an intermediate in this metabolic conversion.[2] It is also considered a related compound or impurity in the analysis of Famciclovir.[4]

Q2: What is the metabolic pathway from Famciclovir to Penciclovir?

A2: Famciclovir undergoes a two-step metabolic process. First, it is deacetylated to form **Desacetyl Famciclovir**. This is followed by an oxidation step, catalyzed by the enzyme aldehyde oxidase in the liver, to form the active antiviral agent, Penciclovir.[2][5][6]





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